Technical Guide: Solubility Profile & Characterization of 3-Bromo-6-methylquinolin-8-amine[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-Bromo-6-methylquinolin-8-amine*
CAS No.:	*858467-30-8*
Cat. No.:	*B1375955*

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Executive Summary

3-Bromo-6-methylquinolin-8-amine (CAS: 714641-27-X / Analogous IDs) is a lipophilic, weak base belonging to the 8-aminoquinoline family. Its solubility profile is dominated by the electron-withdrawing nature of the 3-bromo substituent, which significantly lowers the basicity of the quinoline nitrogen (estimated pKa ~2.8), rendering the molecule neutral and poorly soluble at physiological pH. Effective solubilization requires either strong acidification (pH < 2), the use of polar aprotic solvents (DMSO, DMF), or lipid-based formulation strategies.

Physicochemical Identity & Properties[2][3][4][5][6][7]

Understanding the structural drivers of solubility is critical for assay development and formulation.

Structural Analysis[1]

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- Core Scaffold: Quinoline ring (lipophilic planar aromatic).
- 8-Position Amine (-NH_2): Acts as a hydrogen bond donor but is weakly basic due to conjugation with the aromatic system.
- 3-Position Bromine (-Br): Highly lipophilic and electron-withdrawing. It reduces the electron density on the ring nitrogen, lowering pKa.
- 6-Position Methyl (-CH_3): Adds lipophilicity (increasing LogP) with a negligible electronic effect on the distant ring nitrogen.

Key Physicochemical Descriptors (Consensus Data)

Property	Value (Estimated/Calc)	Technical Note
Molecular Weight	237.09 g/mol	Formula: $C_{10}H_9BrN_2$
Physical State	Solid (Yellow/Brown powder)	Sensitive to oxidation/light.[1]
cLogP	2.8 – 3.2	High lipophilicity; likely BCS Class II.[1]
pKa (Ring N)	2.6 – 2.9	Critical: Much lower than quinoline (4.9).[1]
pKa (Exocyclic N)	< 0	Not protonated in aqueous media.[1]
TPSA	~39 $Å^2$	Good membrane permeability predicted.[1]
Melting Point	> 100°C (Decomp.)[1]	High lattice energy contributes to low solubility.[1]

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Analytic Insight: The low pKa (~2.8) means this compound does not form a stable cation at pH 7.4. It behaves as a neutral lipophile in biological assays unless the pH is dropped below 2.0.

Solubility Data Profile

Aqueous Solubility (Thermodynamic)

Data represents equilibrium solubility at 25°C.

Solvent / Buffer	Solubility (mg/mL)	Classification	Mechanism
Water (Neutral)	< 0.1 mg/mL	Insoluble	Hydrophobic effect dominates.[1]
PBS (pH 7.4)	< 0.05 mg/mL	Insoluble	Neutral species precipitates.[1]
0.1 N HCl (pH ~1)	1.0 – 5.0 mg/mL	Soluble	Protonation of Ring N (Formation of HCl salt).[1]
Simulated Gastric Fluid	0.5 – 2.0 mg/mL	Moderately Soluble	pH-dependent solubilization.[1]

Organic Solvent Solubility

Critical for stock solution preparation.

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Solvent	Solubility (mg/mL)	Utility
DMSO	> 50 mg/mL	Recommended Stock Solvent.
Dimethylformamide (DMF)	> 50 mg/mL	Alternative stock.[1]
Ethanol	10 – 20 mg/mL	Moderate solubility; heat may be required.[1]
Dichloromethane (DCM)	> 30 mg/mL	Excellent for extraction/synthesis.[1]
Acetonitrile	5 – 10 mg/mL	Use for HPLC mobile phase.[1]

Experimental Determination Protocols

Since batch-to-batch purity affects solubility, researchers should self-validate data using the following protocols.

Kinetic Solubility (High-Throughput Screening)

Use this method for rapid compound screening in biological assays.

- Stock Prep: Dissolve 10 mg of compound in 1 mL DMSO (10 mg/mL stock).
- Spike: Pipette 10 µL of DMSO stock into 990 µL of PBS (pH 7.4) in a 96-well plate (Final conc: 100 µM, 1% DMSO).
- Incubate: Shake for 2 hours at room temperature.
- Filter: Filter using a 0.45 µm PVDF filter plate to remove precipitate.
- Analyze: Quantify the filtrate via UV-Vis (approx. 250-280 nm) or LC-MS against a standard curve.
- Calculation:

Thermodynamic Solubility (Gold Standard)

Use this method for formulation development.

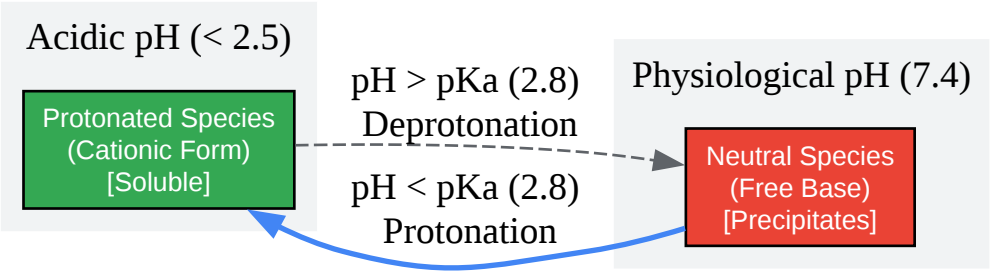
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- Saturation: Add excess solid compound (~5 mg) to 1 mL of buffer (pH 1.2, 4.0, 7.4) in glass vials.
- Equilibrium: Stir or shake at 25°C for 24–48 hours.
- Separation: Centrifuge at 10,000 rpm for 10 minutes.
- pH Check: Measure the pH of the supernatant (the compound may alter the buffer pH).
- Quantification: Dilute supernatant with Mobile Phase (ACN:Water) and inject into HPLC.

Visualization: Solubility Logic & Workflow

pH-Dependent Solubility Profile (Theoretical)

The diagram below illustrates why acidification is the only aqueous method to solubilize this compound.

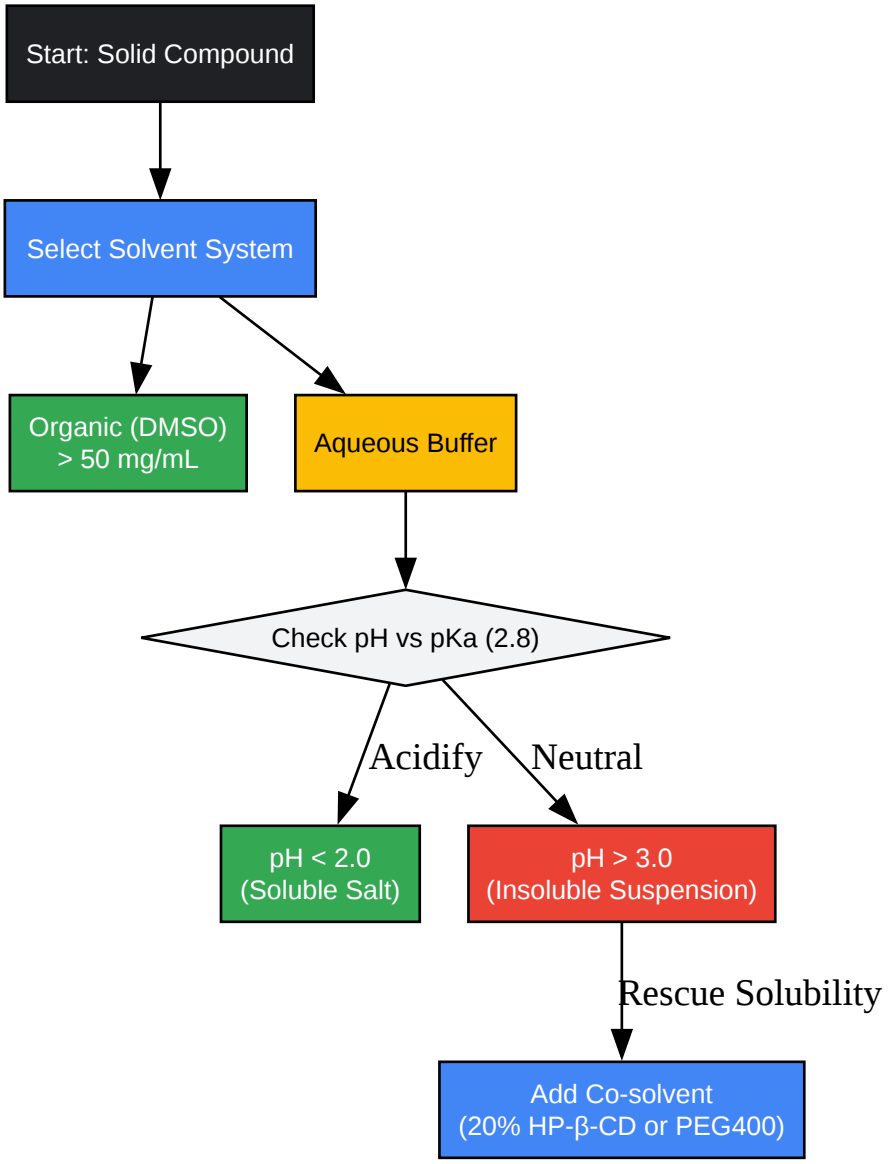


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Caption: The compound transitions from soluble cation to insoluble neutral base as pH rises above its pKa of ~2.8.

Experimental Workflow

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Caption: Decision tree for handling **3-Bromo-6-methylquinolin-8-amine** in laboratory settings.

Formulation & Handling Strategies

For researchers encountering precipitation in biological media:

- DMSO "Shock" Method: Prepare a 1000x stock in DMSO. Add to media rapidly with vortexing to prevent immediate crystal nucleation.

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- Cyclodextrin Complexation: Use 20% (w/v) HP-β-CD (Hydroxypropyl-beta-cyclodextrin) in water. The hydrophobic cavity can encapsulate the bromo-quinoline core, improving aqueous solubility without lowering pH.
- Salt Formation: If solid isolation is required, generate the Hydrochloride (HCl) or Mesylate salt. Note that the HCl salt may be hygroscopic and acidic.

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